Unlocking the Potential of SFNGGP-NH2: A Guide for Researchers

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Compound of Interest	
Compound Name:	SFNGGP-NH2
Cat. No.:	B15571160

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This document provides detailed application notes and protocols for the research peptide **SFNGGP-NH2**, available from commercial suppliers. This guide is intended for researchers, scientists, and drug development professionals investigating the potential therapeutic and biological applications of this novel peptide. While specific functional data for **SFNGGP-NH2** is not yet extensively published, this document offers a comprehensive framework for its characterization and application in cellular and biochemical assays based on hypothesized functionalities.

Product Information

Product Name: **SFNGGP-NH2** Peptide

Sequence: H-Ser-Phe-Asn-Gly-Gly-Pro-NH2

Commercial Suppliers: The **SFNGGP-NH2** peptide is available for purchase from various biochemical and peptide synthesis companies. One confirmed supplier is:

- Biosynth: The peptide can be purchased in various quantities for research purposes[1].

Hypothetical Application: Modulator of the MAPK/ERK Signaling Pathway

Due to the limited publicly available data on the specific biological activity of **SFNGGP-NH2**, we present a hypothetical application to guide researchers in their initial investigations. For the purpose of these application notes, we will hypothesize that **SFNGGP-NH2** acts as an inhibitor of the MAPK/ERK signaling pathway, a critical pathway involved in cell proliferation, differentiation, and survival. Aberrant MAPK/ERK signaling is implicated in various diseases, including cancer.

Diagram of Hypothesized Signaling Pathway:
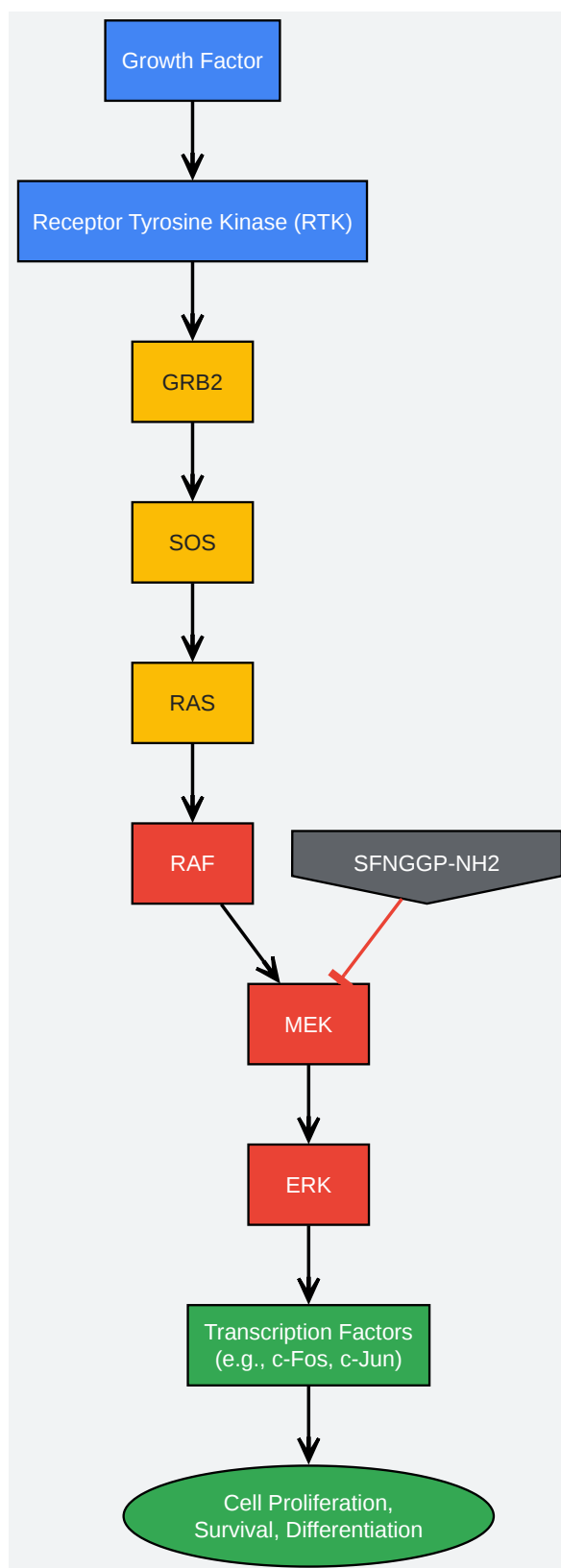
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References

- 1. Bioactive Peptides from Algae: Traditional and Novel Generation Strategies, Structure-Function Relationships, and Bioinformatics as Predictive Tools for Bioactivity - PMC [pmc.ncbi.nlm.nih.gov]

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